

Preparing Stock Solutions of TMP195: An Application Note and Protocol

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Compound of Interest

Compound Name: TMP195

Cat. No.: B611408

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Introduction

TMP195 is a potent and selective inhibitor of class IIa histone deacetylases (HDACs), with inhibitory constants (K_i) in the nanomolar range for HDAC4, HDAC5, HDAC7, and HDAC9.[1][2][3] Its selectivity makes it a valuable tool for investigating the specific roles of class IIa HDACs in various biological processes, including cancer and immunology.[1] Proper preparation of **TMP195** stock solutions is critical for accurate and reproducible experimental results. This document provides detailed protocols for the preparation, storage, and handling of **TMP195** stock solutions for in vitro and in vivo research applications.

Chemical and Physical Properties

A summary of the key chemical and physical properties of **TMP195** is provided in the table below. This information is essential for accurate calculation of stock solution concentrations.

Property	Value	Source
Molecular Formula	C ₂₃ H ₁₉ F ₃ N ₄ O ₃	[1][2][3]
Molecular Weight	456.42 g/mol	[2][3][4]
CAS Number	1314891-22-9	[1][2][3][4]
Appearance	Crystalline solid, White to off-white	[1][5]
Purity	≥98%	[1]

Solubility Data

The solubility of **TMP195** in various common laboratory solvents is summarized below. Dimethyl sulfoxide (DMSO) is the most common solvent for preparing high-concentration stock solutions.

Solvent	Solubility	Source
DMSO	≥ 10 mg/mL (approx. 21.9 mM)	[1][5]
82 mg/mL (179.66 mM)	[6]	
91 mg/mL (199.37 mM)	[4]	
100 mg/mL (219.10 mM)	[5]	
DMF	10 mg/mL	[1]
Ethanol	10 mg/mL	[1]
PBS (pH 7.2)	0.2 mg/mL	[1]

Note: The solubility of **TMP195** in DMSO can be affected by the presence of moisture. It is highly recommended to use fresh, anhydrous DMSO for the preparation of stock solutions.[4] If precipitation is observed, gentle warming and/or sonication can be used to aid dissolution.[5]

Experimental Protocols

Protocol 1: Preparation of a 10 mM TMP195 Stock Solution in DMSO

This protocol describes the preparation of a 10 mM stock solution of **TMP195** in DMSO, a common starting concentration for many in vitro experiments.

Materials:

- **TMP195** powder
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Calibrated analytical balance
- Microcentrifuge tubes or amber glass vials
- Pipettes and sterile, filtered pipette tips
- Vortex mixer
- (Optional) Sonicator

Procedure:

- **Equilibrate TMP195 to Room Temperature:** Before opening, allow the vial of **TMP195** powder to equilibrate to room temperature for at least 30 minutes. This prevents the condensation of moisture, which can affect the stability and solubility of the compound.
- **Weigh TMP195:** Tare a sterile microcentrifuge tube or amber vial on a calibrated analytical balance. Carefully weigh out the desired amount of **TMP195** powder. For example, to prepare 1 mL of a 10 mM stock solution, weigh out 4.56 mg of **TMP195**.
 - Calculation: $\text{Mass (mg)} = \text{Desired Concentration (mM)} \times \text{Volume (L)} \times \text{Molecular Weight (g/mol)}$
 - $\text{Mass (mg)} = 10 \text{ mmol/L} \times 0.001 \text{ L} \times 456.42 \text{ g/mol} = 4.56 \text{ mg}$

- **Add DMSO:** Add the calculated volume of anhydrous DMSO to the tube containing the **TMP195** powder. For a 10 mM solution with 4.56 mg of **TMP195**, add 1 mL of DMSO.
- **Dissolve the Compound:** Tightly cap the tube and vortex thoroughly until the **TMP195** is completely dissolved. If necessary, sonicate the solution for short intervals in a water bath to aid dissolution. Visually inspect the solution to ensure there are no visible particles.
- **Aliquot and Store:** Aliquot the stock solution into smaller, single-use volumes in sterile microcentrifuge tubes or amber vials. This minimizes the number of freeze-thaw cycles, which can degrade the compound.

Storage and Stability

Proper storage of **TMP195**, both in its solid form and in solution, is crucial for maintaining its activity.

Form	Storage Temperature	Stability	Source
Solid Powder	-20°C	≥ 4 years	[1]
3 years	[4][5]		
In Solvent (DMSO)	-80°C	1 year	[4][6]
2 years	[5]		
-20°C	1 month	[4][7]	
1 year	[5]		

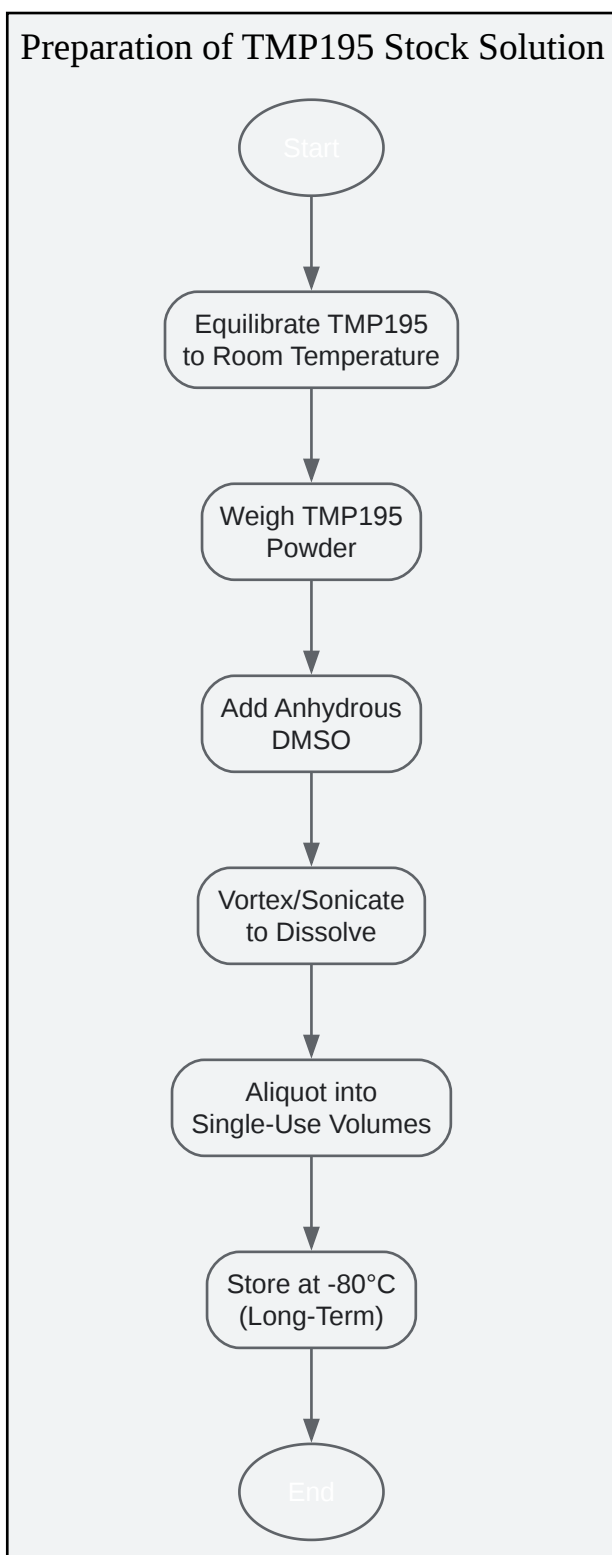
General Recommendations:

- Store solid **TMP195** at -20°C, protected from light and moisture.
- For long-term storage of stock solutions, it is recommended to store aliquots at -80°C.[4][5]
- For short-term storage, aliquots can be kept at -20°C for up to one month.[4][7]
- Avoid repeated freeze-thaw cycles of stock solutions.[4][5]

- When preparing working solutions for in vivo experiments, it is recommended to prepare them fresh on the day of use.[\[5\]](#)

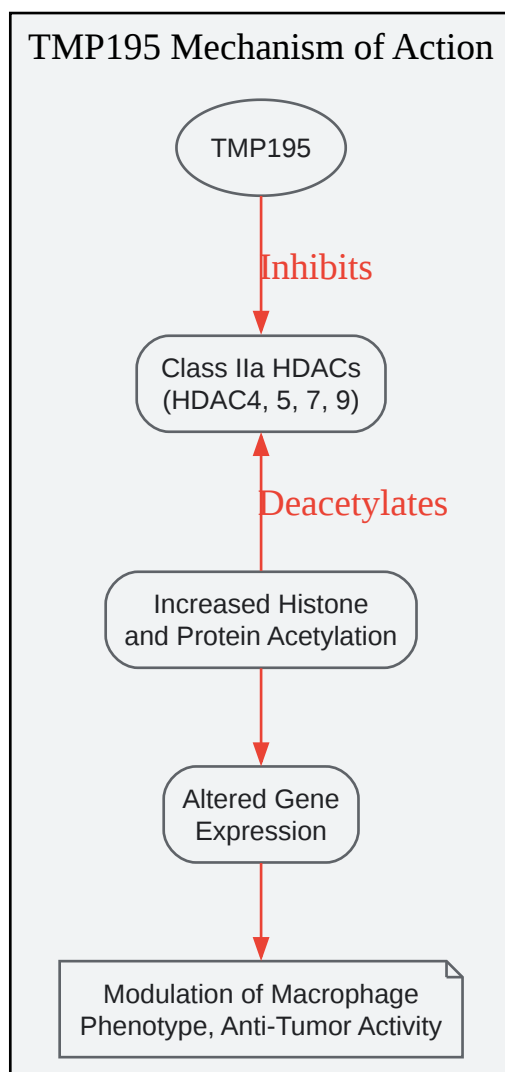
Visualizations

The following diagrams illustrate the workflow for preparing a **TMP195** stock solution and its mechanism of action.



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Caption: Workflow for preparing a **TMP195** stock solution.



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Caption: Simplified signaling pathway of **TMP195**.

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